

In-Depth Technical Guide: The Molecular Weight of trans-2-aminocyclopentanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Aminocyclopentanol

Cat. No.: B113218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed exploration of the molecular weight of trans-**2-aminocyclopentanol**, a crucial parameter for researchers and professionals in the fields of chemistry and drug development. The accurate determination of molecular weight is fundamental for compound characterization, stoichiometric calculations, and ensuring the purity of substances used in experimental and manufacturing processes.

Molecular Composition and Weight

The molecular formula for trans-**2-aminocyclopentanol** is $C_5H_{11}NO$.^[1] The molecular weight is derived from the sum of the atomic weights of its constituent atoms. The table below outlines the atomic weights of each element present in the molecule and the calculation of the final molecular weight.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Carbon	C	5	12.011[2][3][4]	60.055
Hydrogen	H	11	1.008[5][6][7][8]	11.088
Nitrogen	N	1	14.007[9][10][11][12]	14.007
Oxygen	O	1	15.999[13][14][15][16]	15.999
Total	101.149			

The calculated molecular weight of **trans-2-aminocyclopentanol** is 101.149 amu. This value is consistent with experimentally determined values.[1]

Experimental Determination of Molecular Weight

A standard and highly accurate method for determining the molecular weight of a compound like **trans-2-aminocyclopentanol** is Mass Spectrometry.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Objective: To determine the molecular weight of **trans-2-aminocyclopentanol** by identifying the molecular ion peak (M^+).

Materials:

- **trans-2-aminocyclopentanol** sample
- Volatile solvent (e.g., methanol or dichloromethane)
- Mass Spectrometer with an Electron Ionization (EI) source

Methodology:

- **Sample Preparation:** A dilute solution of trans-**2-aminocyclopentanol** is prepared by dissolving a small amount of the compound in a suitable volatile solvent.
- **Introduction into the Mass Spectrometer:** The sample solution is introduced into the high-vacuum chamber of the mass spectrometer via a direct insertion probe or a gas chromatograph inlet. The solvent is evaporated, leaving the gaseous analyte molecules.
- **Ionization:** The gaseous trans-**2-aminocyclopentanol** molecules are bombarded with a high-energy electron beam (typically 70 eV). This process ejects an electron from the molecule, forming a positively charged molecular ion (M^+).
- **Acceleration:** The positively charged ions are then accelerated by an electric field into the mass analyzer.
- **Mass Analysis:** The ions are deflected by a magnetic or electric field within the mass analyzer. The degree of deflection is inversely proportional to the mass-to-charge ratio (m/z) of the ion.
- **Detection:** A detector records the abundance of ions at each m/z value.
- **Data Analysis:** The resulting mass spectrum is plotted as relative intensity versus m/z . The peak with the highest m/z value that corresponds to the intact molecule is identified as the molecular ion peak. For trans-**2-aminocyclopentanol**, this would be expected at approximately m/z 101.

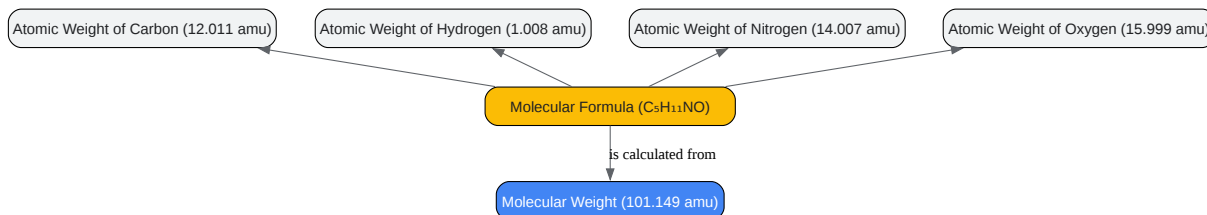
Workflow and Pathway Diagrams

To visually represent the logical flow of the experimental determination and the relationships between the core concepts, the following diagrams are provided.



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Caption: Experimental workflow for determining molecular weight using Mass Spectrometry.



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Caption: Relationship between atomic weights, molecular formula, and molecular weight.

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- To cite this document: BenchChem. [In-Depth Technical Guide: The Molecular Weight of trans-2-aminocyclopentanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113218#trans-2-aminocyclopentanol-molecular-weight]

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